

Potential Research Applications of 2-(Methoxymethyl)benzoic Acid: An In-depth Technical Guide

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Compound of Interest

Compound Name: 2-(Methoxymethyl)benzoic acid

Cat. No.: B1313828

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Abstract

2-(Methoxymethyl)benzoic acid, a synthetically accessible aromatic carboxylic acid, serves as a valuable scaffold in medicinal chemistry and drug discovery. While direct research into its biological activities is limited, its derivatives have demonstrated significant potential across various therapeutic areas. This technical guide explores the prospective research applications of **2-(Methoxymethyl)benzoic acid** by examining the pharmacological profiles of its key analogues. We delve into its role as a precursor for compounds with anti-inflammatory, anti-allergic, and anticancer properties. This document provides a comprehensive overview of the synthesis of the core molecule, detailed experimental protocols for evaluating its derivatives, and a summary of quantitative biological data. Furthermore, we visualize the key signaling pathways—COX/NF- κ B, Fc ϵ RI, and MAPK/ERK—implicated in the activities of its derivatives, offering a roadmap for future research and development.

Introduction

2-(Methoxymethyl)benzoic acid (CAS No: 88550-19-0) is an organic compound featuring a benzoic acid backbone with a methoxymethyl substituent at the ortho position.^[1] Its

bifunctional nature, possessing both a carboxylic acid and an ether linkage, makes it a versatile building block in organic synthesis. Although comprehensive biological studies on **2-(Methoxymethyl)benzoic acid** itself are not widely published, its structural motif is present in a variety of pharmacologically active molecules. Research into its derivatives has revealed promising activities, suggesting that the **2-(methoxymethyl)benzoic acid** core can be a privileged scaffold for the development of novel therapeutics.

This guide will focus on the potential research applications of **2-(Methoxymethyl)benzoic acid** by highlighting the significant findings related to its derivatives, thereby providing a strong rationale for its use in drug discovery programs.

Physicochemical Properties

A summary of the key physicochemical properties of **2-(Methoxymethyl)benzoic acid** is presented in Table 1. This information is crucial for its handling, formulation, and application in experimental settings.

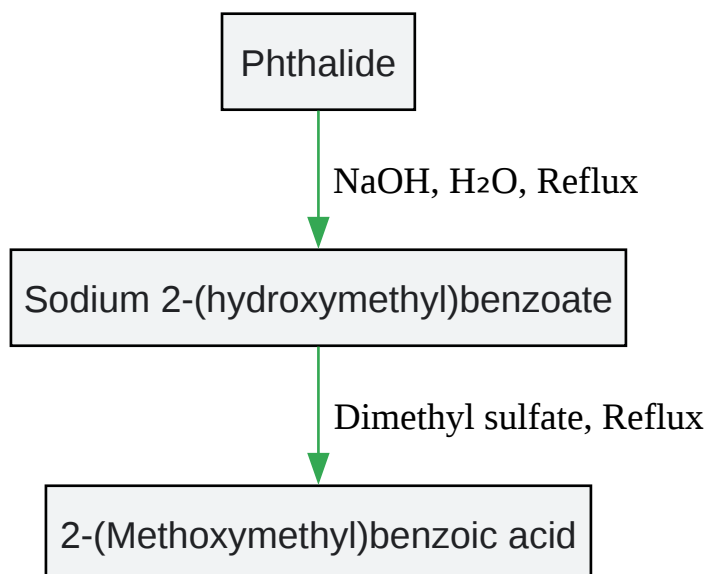
Property	Value	Reference
Molecular Formula	C ₉ H ₁₀ O ₃	[1]
Molecular Weight	166.17 g/mol	[1]
CAS Number	88550-19-0	[1]
IUPAC Name	2-(methoxymethyl)benzoic acid	[1]
SMILES	<chem>COCC1=CC=CC=C1C(=O)O</chem>	[1]
LogP (Predicted)	1.7	[1]

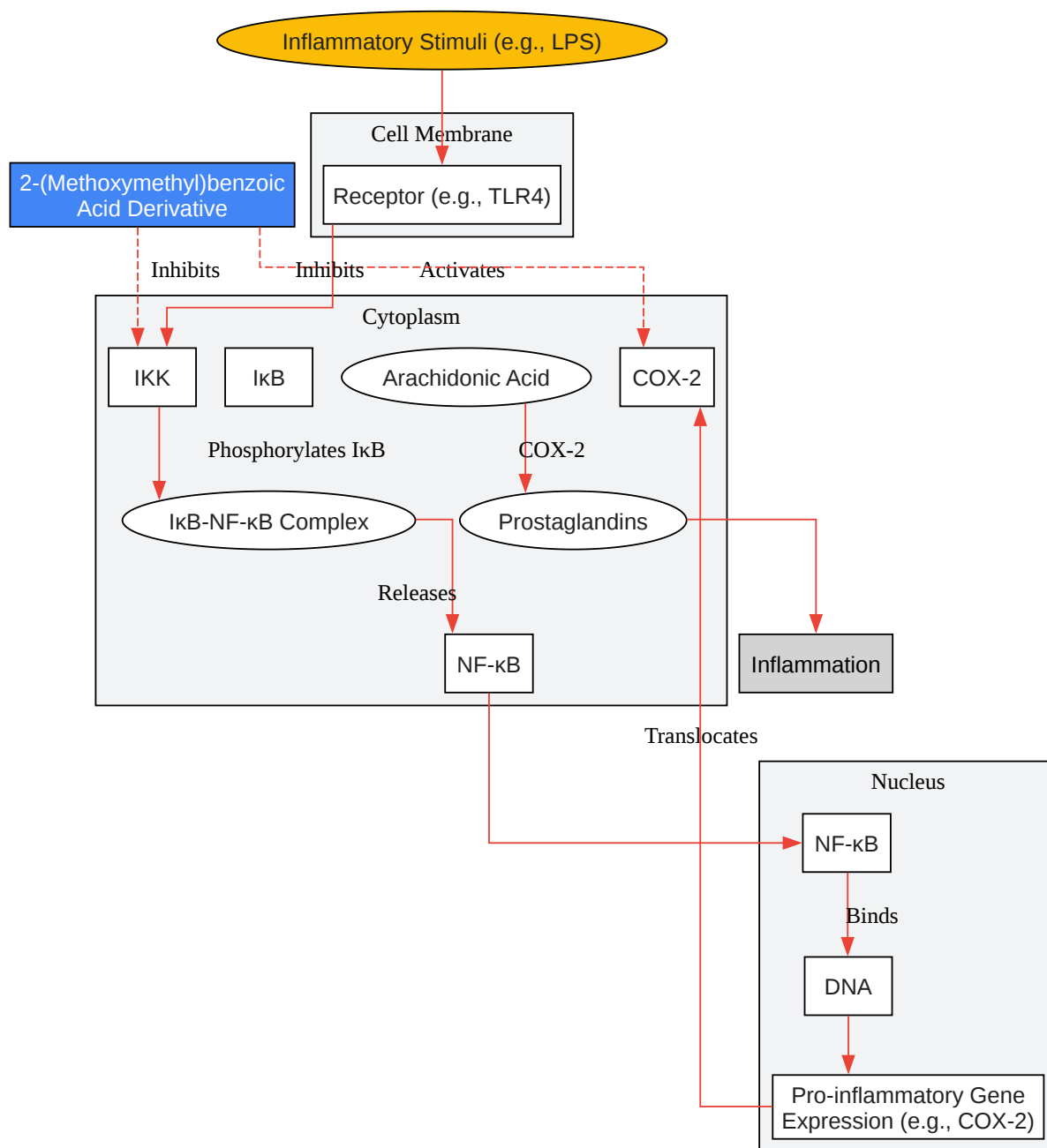
Synthesis of 2-(Methoxymethyl)benzoic Acid

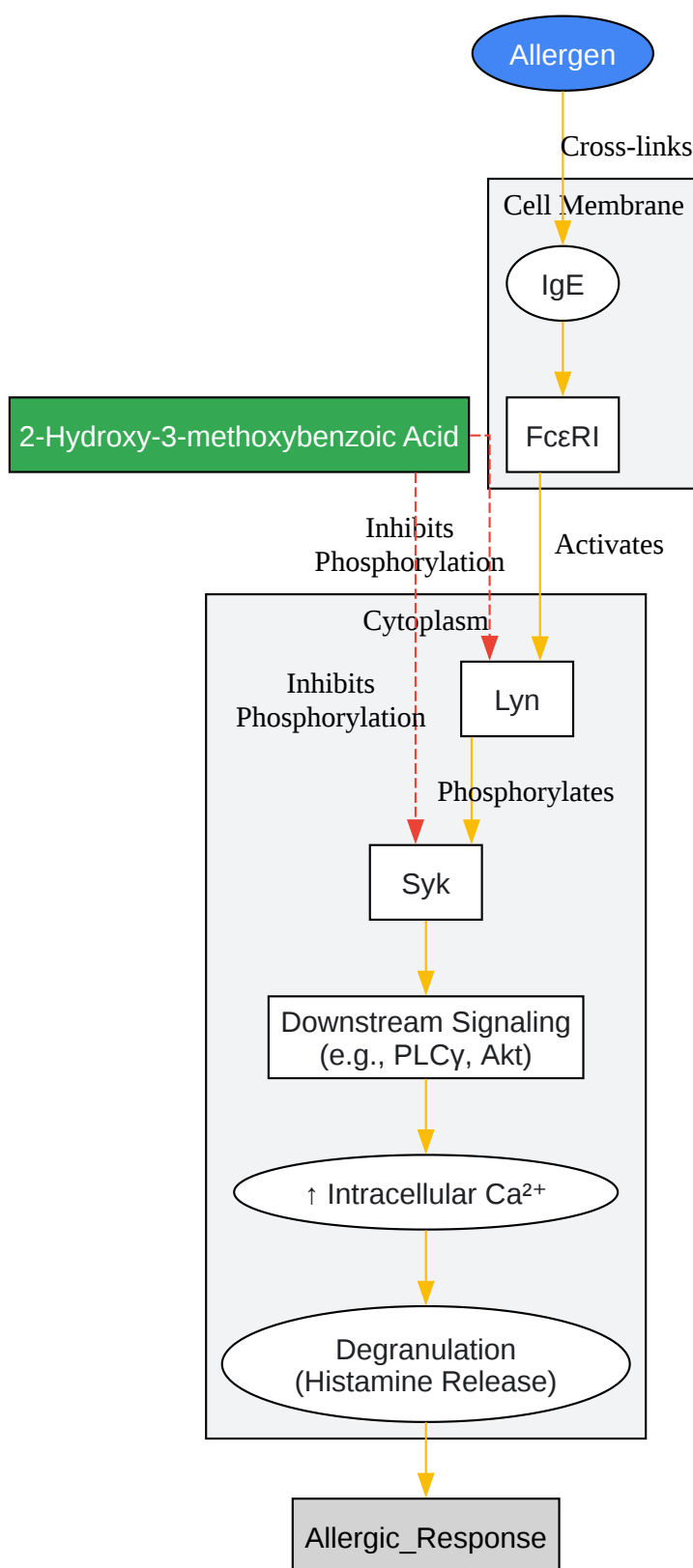
The synthesis of **2-(methoxymethyl)benzoic acid** can be achieved through various routes. A common and effective method involves the ring-opening of phthalide followed by methylation.

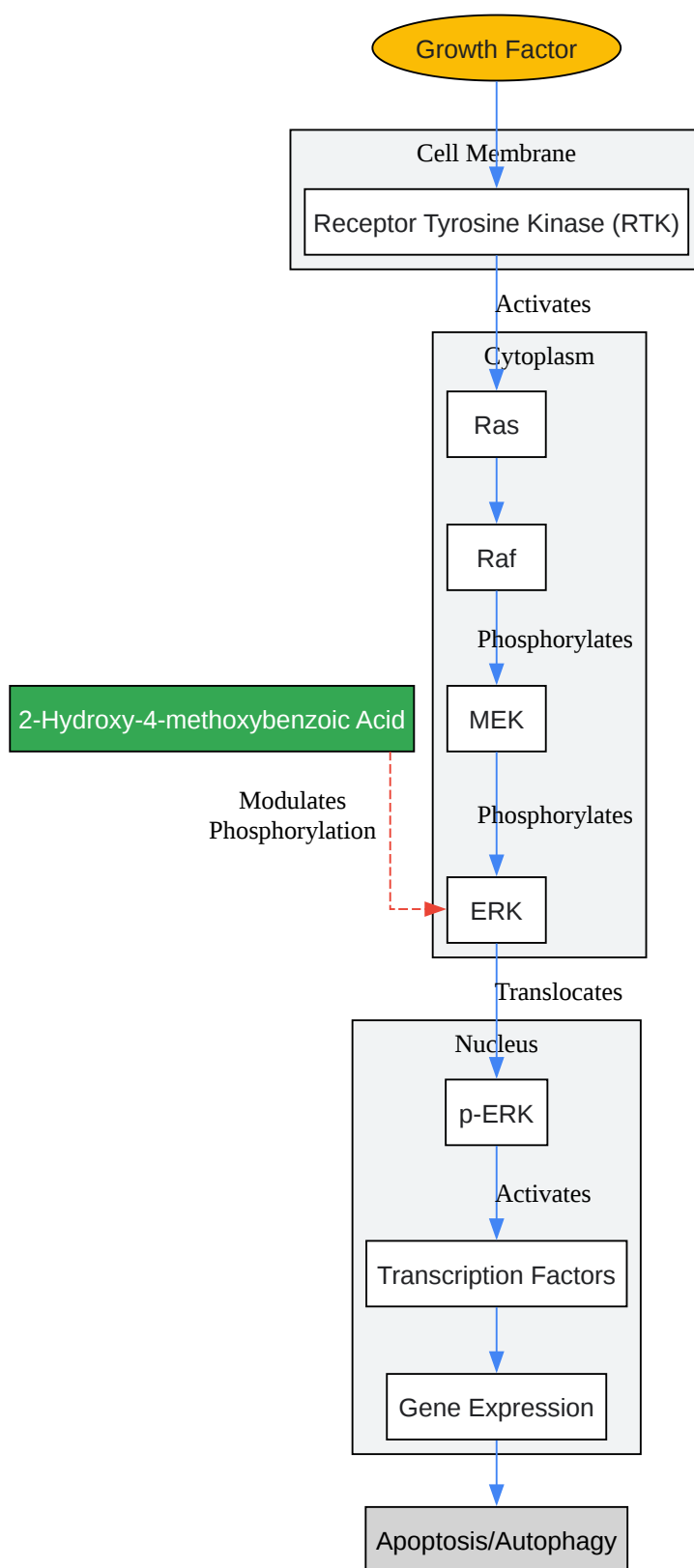
General Synthetic Workflow

The synthesis from phthalide is a two-step process involving hydrolysis and subsequent methylation.









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References

- 1. 2-(Methoxymethyl)benzoic acid | C₉H₁₀O₃ | CID 12245627 - PubChem [pubchem.ncbi.nlm.nih.gov]
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